

amprenavir protein binding differences other antiretrovirals

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Compound Focus: Amprenavir

CAS No.: 161814-49-9

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Protein Binding of Antiretroviral Drugs

The table below summarizes the protein binding data found in the search results. A value of ~90% is reported for **amprenavir**, while other protease inhibitors like ritonavir are more highly bound [1] [2].

| Drug Name | Protein Binding (%) | Primary Binding Proteins |
|------------|-------------------------------|---|
| Amprenavir | ~90% [1] | Information not available in search results |
| Ritonavir | 98-99% [2] | Albumin, Alpha-1 acid glycoprotein [2] |
| Saquinavir | >98% (from in vitro data) [3] | Information not available in search results |

Experimental Data on Protein Binding Impact

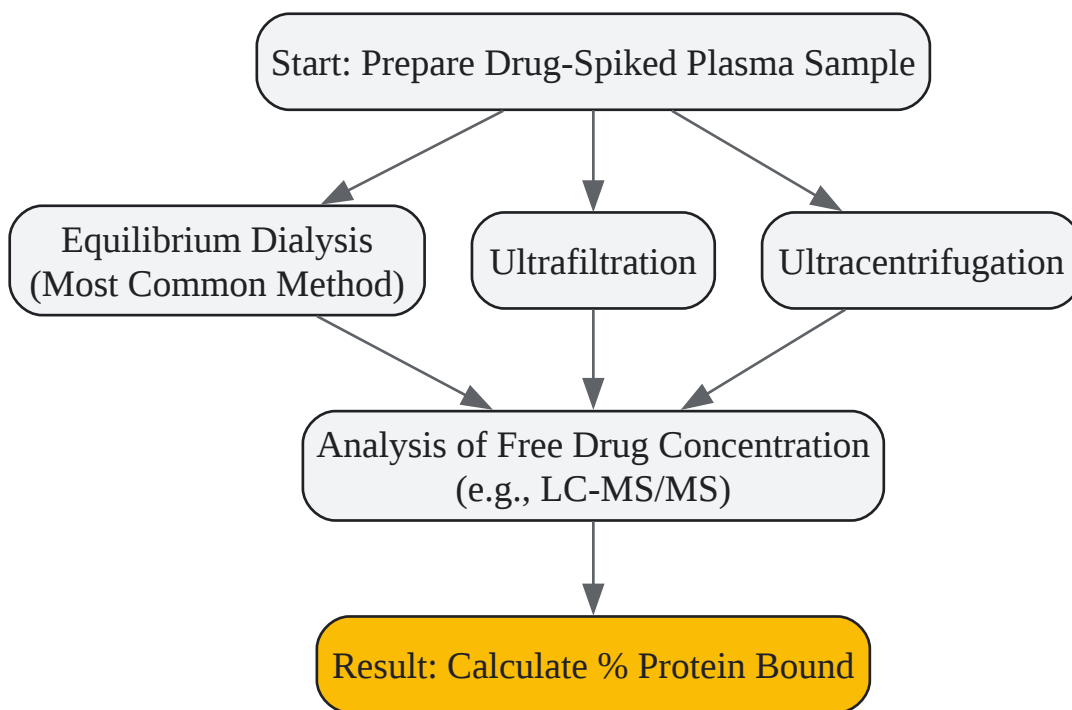
The available data highlights the functional importance of protein binding for antiviral activity.

- Impact on In Vitro Activity:** For HIV protease inhibitors, **plasma protein binding can reduce antiviral activity observed in vitro** [3]. The concentration of unbound drug, to which the virus is exposed, is the therapeutically relevant fraction.

- **Amprenavir Data Adjustment:** One study adjusted the reported half-maximal inhibitory concentration (IC₅₀) of **amprenavir** for **90% protein binding** when calculating the ratio of the minimum plasma concentration (C_{min}) to the IC₅₀, a key pharmacokinetic parameter [1].

Methodology for Determining Protein Binding

While the specific experimental details for **amprenavir** were not contained in the search results, the following established methodologies are typically used to determine plasma protein binding.



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Typical Experimental Workflow for Plasma Protein Binding

The most common method is **Equilibrium Dialysis** [3]:

- **Sample Preparation:** The drug is added to a physiological buffer or plasma.
- **Dialysis:** The sample is placed in a chamber separated by a semi-permeable membrane from a buffer chamber. The membrane allows only the unbound drug to pass through.
- **Incubation:** The system is incubated until equilibrium is reached.
- **Quantification:** The concentration of the drug in both chambers is measured using a sensitive technique like **Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)**.
- **Calculation:** The percentage of protein-bound drug is calculated from these concentrations.

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References

1. Twice-daily amprenavir 1200 mg versus amprenavir 600 mg ... [pmc.ncbi.nlm.nih.gov]
2. Ritonavir: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Human immunodeficiency virus protease inhibitors [sciencedirect.com]

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